

Stability and Storage of 3-Chlorophenylboronic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorophenyl boronic acid

Cat. No.: B1630686

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for 3-chlorophenylboronic acid. Understanding these parameters is critical for ensuring the compound's integrity, which is paramount in its applications in organic synthesis, medicinal chemistry, and materials science. This guide synthesizes information from technical data sheets and the broader scientific literature on arylboronic acids to provide best practices for handling and storage.

Physicochemical Properties

A summary of the key physicochemical properties of 3-chlorophenylboronic acid is presented in Table 1.

Table 1: Physicochemical Properties of 3-Chlorophenylboronic Acid

Property	Value	Source(s)
Synonyms	3-Chlorobenzeneboronic acid, m-Chlorobenzeneboronic acid	[1][2]
CAS Number	63503-60-6	[1][2][3]
Molecular Formula	C ₆ H ₆ BClO ₂	[1][3]
Molecular Weight	156.37 g/mol	[2][4]
Appearance	White to off-white powder or crystals	[1][2]
Melting Point	185 - 189 °C	[1][4]
Solubility	Slightly soluble in water. Soluble in ether, tetrahydrofuran, dimethyl sulfoxide, dimethylformamide, and methanol.	[5]

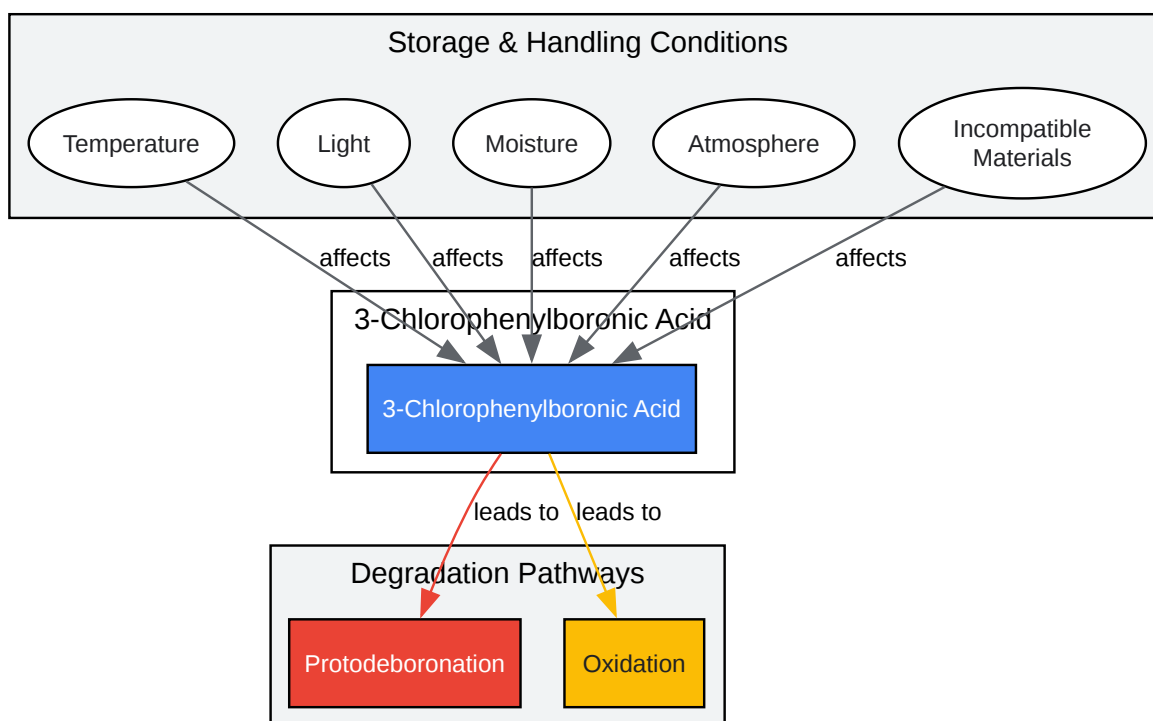
Chemical Stability and Degradation Pathways

3-Chlorophenylboronic acid is generally described as stable under recommended storage conditions. However, like other arylboronic acids, it is susceptible to degradation through several pathways, primarily protodeboronation and oxidation.

Protodeboronation: This is a significant degradation pathway for arylboronic acids, involving the cleavage of the carbon-boron bond and its replacement with a carbon-hydrogen bond. This process is often catalyzed by moisture and can be accelerated by acidic or basic conditions. Studies on various arylboronic acids have shown that the rate of protodeboronation is influenced by the electronic nature of the substituents on the aromatic ring.

Oxidation: The boron-carbon bond in boronic acids is also susceptible to oxidation, which can lead to the formation of phenols and boric acid. This process can be initiated by atmospheric oxygen and may be accelerated by light and the presence of oxidizing agents.

The following diagram illustrates the key factors influencing the stability of 3-chlorophenylboronic acid.



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Caption: Factors influencing the stability of 3-Chlorophenylboronic acid.

Recommended Storage Conditions

To minimize degradation and ensure the long-term integrity of 3-chlorophenylboronic acid, specific storage conditions are recommended. These recommendations are summarized from various suppliers and safety data sheets in Table 2.

Table 2: Summary of Recommended Storage Conditions for 3-Chlorophenylboronic Acid

Condition	Recommendation	Rationale	Source(s)
Temperature	Store at room temperature, or refrigerated (2-8 °C). Some suppliers recommend <15°C.	Lower temperatures slow down the rate of potential degradation reactions.	[1][2][3]
Atmosphere	Keep container tightly closed. Some sources recommend storing under an inert atmosphere (e.g., argon or nitrogen).	Minimizes exposure to moisture and atmospheric oxygen, which can promote hydrolysis, protodeboronation, and oxidation.	[3]
Light	Store in a dark place.	Protects the compound from potential photodegradation.	[2]
Moisture	Keep in a dry place. The compound can be hygroscopic.	Prevents hydrolysis of the boronic acid and the formation of boroxines (anhydrides), and minimizes water-catalyzed protodeboronation.	[3]
Incompatible Materials	Avoid strong oxidizing agents, strong acids, and strong bases.	These materials can react with and degrade 3-chlorophenylboronic acid.	[3][6][7]

Experimental Protocols for Stability Assessment

While specific, detailed stability studies for 3-chlorophenylboronic acid are not readily available in the public domain, a general approach to assessing its stability can be outlined based on established methodologies for pharmaceutical compounds and related boronic acids.

Forced Degradation Study

A forced degradation (or stress testing) study is essential to identify potential degradation products and pathways.

Objective: To evaluate the stability of 3-chlorophenylboronic acid under various stress conditions.

Methodology:

- **Sample Preparation:** Prepare solutions of 3-chlorophenylboronic acid in a suitable solvent (e.g., acetonitrile/water).
- **Stress Conditions:** Expose the samples to a range of conditions, including:
 - **Acidic:** 0.1 M HCl at a specified temperature (e.g., 60 °C) for a defined period.
 - **Basic:** 0.1 M NaOH at a specified temperature (e.g., 60 °C) for a defined period.
 - **Oxidative:** 3% H₂O₂ at room temperature for a defined period.
 - **Thermal:** Heat the solid compound at a high temperature (e.g., 105 °C) for a defined period.
 - **Photolytic:** Expose the solution and solid compound to a light source according to ICH Q1B guidelines.
- **Analysis:** At specified time points, analyze the stressed samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).
- **Data Evaluation:** Compare the chromatograms of the stressed samples to that of an unstressed control to identify and quantify any degradation products.

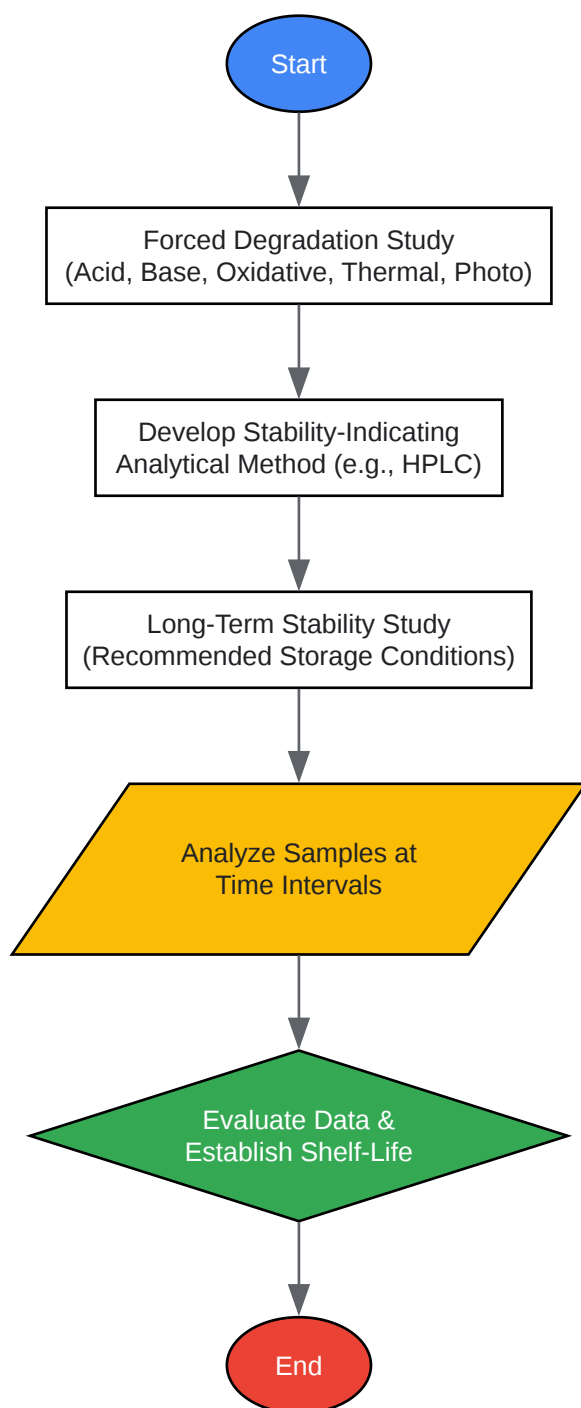
Long-Term Stability Study

Objective: To determine the shelf-life of 3-chlorophenylboronic acid under recommended storage conditions.

Methodology:

- **Sample Storage:** Store multiple batches of 3-chlorophenylboronic acid in its intended container-closure system under the recommended long-term storage conditions (e.g., 2-8 °C or room temperature in a dry, dark environment).
- **Testing Intervals:** At predetermined time intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months), withdraw samples for analysis.
- **Analysis:** Analyze the samples for appearance, purity (using a validated HPLC method), and any other relevant quality attributes.
- **Data Analysis:** Evaluate the data for any trends in degradation or changes in physical properties over time to establish a re-test period or shelf-life.

The following diagram illustrates a general workflow for a stability testing program.



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Caption: General workflow for a stability testing program.

Conclusion

3-Chlorophenylboronic acid is a valuable reagent that is stable under the proper conditions. Adherence to the recommended storage guidelines—specifically, keeping the compound in a cool, dry, dark place with the container tightly sealed—is crucial for maintaining its quality and ensuring the reliability of experimental results. For applications in drug development and other regulated fields, conducting formal stability studies is recommended to establish a definitive shelf-life and to fully characterize its degradation profile.

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